

Application Note: Pharmaceutical Utility of p-Anisaldehyde Derived Acrylates

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Compound of Interest

Compound Name: Methyl 2-(hydroxy(4-methoxyphenyl)methyl)acrylate

CAS No.: 115240-92-1

Cat. No.: B3085128

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Abstract

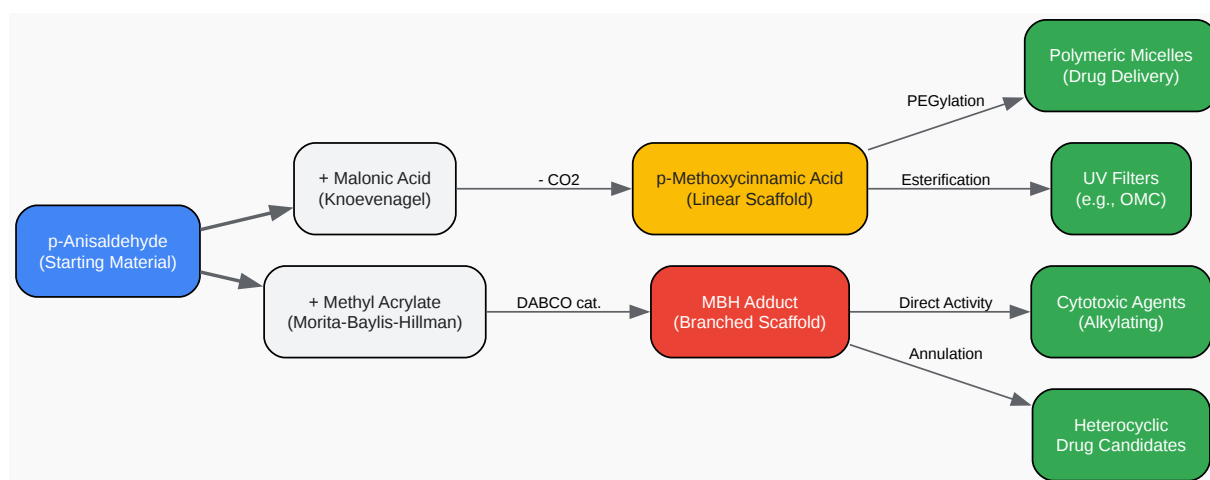
p-Anisaldehyde (4-methoxybenzaldehyde) serves as a critical aromatic scaffold in the synthesis of bioactive acrylates. These derivatives are not merely intermediates but functional pharmacophores used in targeted drug delivery systems, antimicrobial coatings, and antiproliferative agents. This guide categorizes these applications into two distinct structural classes:

- **Linear Cinnamates:** Derived via Knoevenagel condensation; utilized primarily for stacking in drug delivery vehicles and UV photoprotection.
- **Branched MBH Adducts:** Derived via Morita-Baylis-Hillman reaction; utilized as cytotoxic alkylating agents and precursors for heterocyclic drug candidates.

Part 1: Structural Classes & Synthesis Pathways

The utility of p-anisaldehyde in acrylate chemistry bifurcates into two primary pathways. The choice of pathway dictates the physicochemical properties and final pharmaceutical application.

Diagram 1: Synthetic Divergence of p-Anisaldehyde



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Caption: Synthetic divergence of p-anisaldehyde into linear (cinnamate) and branched (MBH adduct) pharmaceutical scaffolds.

Part 2: Detailed Experimental Protocols

Protocol A: Synthesis of the Branched Scaffold (MBH Adduct)

Target Molecule: Methyl 2-[hydroxy(4-methoxyphenyl)methyl]acrylate Application: Cytotoxic intermediate, fragment-based drug discovery. Mechanism: The tertiary amine catalyst (DABCO) undergoes Michael addition to the acrylate, creating an enolate that attacks the aldehyde.

Materials

- p-Anisaldehyde (10 mmol, 1.36 g)
- Methyl Acrylate (15 mmol, 1.35 mL)
- DABCO (1,4-Diazabicyclo[2.2.2]octane) (0.5 mmol, 56 mg - 5 mol%)
- Solvent: Methanol (5 mL) or Solvent-free (neat)
- Quenching: 1M HCl

Step-by-Step Methodology

- Reaction Setup: In a 25 mL round-bottom flask, dissolve p-anisaldehyde and methyl acrylate in methanol. Add DABCO in one portion.
- Incubation: Seal the flask and stir at room temperature (25°C) for 24–48 hours. Note: The reaction rate is slow due to the reversible nature of the intermediate formation. Monitoring via TLC (30% EtOAc/Hexane) is critical.
- Work-up:
 - Evaporate the solvent under reduced pressure.
 - Dissolve the residue in diethyl ether (20 mL) and wash with 1M HCl (10 mL) to remove the DABCO catalyst.
 - Wash the organic layer with brine, dry over anhydrous _____, and concentrate.
- Purification: Purify via silica gel column chromatography (Gradient: 10% _____ 30% Ethyl Acetate in Hexane).
- Validation:
 - Yield: Expect 70–85%.

- ¹H NMR (CDCl₃): Look for the diagnostic vinyl protons (6.3, 5.8 ppm) and the chiral methine proton (5.5 ppm).

Protocol B: Synthesis of Drug-Loaded Polymeric Micelles

Target System: Doxorubicin-loaded PEG-p(Methoxycinnamate) Micelles Application: Targeted cancer therapy with reduced systemic toxicity. Rationale: The p-methoxycinnamate moiety provides strong

-
stacking interactions with anthracycline drugs (like Doxorubicin), significantly improving drug loading capacity compared to standard aliphatic polyesters.

Materials

- Amphiphilic Polymer: mPEG-b-poly(p-methoxycinnamic acid) [Synthesized via esterification of PEG-poly(lysine) or similar backbone]
- Active Pharmaceutical Ingredient (API): Doxorubicin HCl (DOX)
- Solvents: DMF (Dimethylformamide), Triethylamine (TEA)
- Dialysis Membrane: MWCO 3.5 kDa

Step-by-Step Methodology

- Desalting: Dissolve DOX·HCl (5 mg) in DMF (2 mL). Add TEA (2 eq) to neutralize the hydrochloride salt, generating the hydrophobic free base of Doxorubicin. Stir for 30 mins in the dark.
- Polymer Dissolution: Dissolve the cinnamate-functionalized polymer (20 mg) in the same DMF solution.
- Self-Assembly (Dialysis Method):

- Add the polymer/drug solution dropwise into 10 mL of deionized water under vigorous stirring.
- Transfer the resulting dispersion into a dialysis bag (MWCO 3.5 kDa).
- Dialyze against distilled water for 24 hours, changing the water 3 times to remove organic solvent and unloaded drug.
- Filtration: Filter the micelle solution through a 0.45 μm syringe filter to remove large aggregates.
- Characterization:
 - Size: Measure Hydrodynamic Diameter via Dynamic Light Scattering (DLS). Target: 100–150 nm.
 - Drug Loading Content (DLC): Lyophilize an aliquot, dissolve in DMSO, and measure UV absorbance at 480 nm.

Part 3: Pharmaceutical Applications & Data[1][2][3][4]

Antiproliferative Activity (MBH Adducts)

The branched acrylates derived from p-anisaldehyde function as alkylating agents. The

-methylene-

-hydroxy carbonyl motif is a "privileged structure" in medicinal chemistry.

Mechanism of Action: The exocyclic double bond acts as a Michael acceptor, reacting with nucleophilic cysteine residues in biological enzymes (e.g., thioredoxin reductase), leading to apoptosis in cancer cells.

Comparative Cytotoxicity Data (HeLa Cell Line): | Compound | IC50 (

M) | Mechanism Note | | :--- | :--- | :--- | | MBH Adduct (p-OMe) | 12.5 | Moderate alkylating activity | | MBH Acetate (p-OMe) | 4.2 | Enhanced reactivity (Allylic acetate leaving group) | | 5-

Fluorouracil (Control) | 5.8 | Standard antimetabolite |

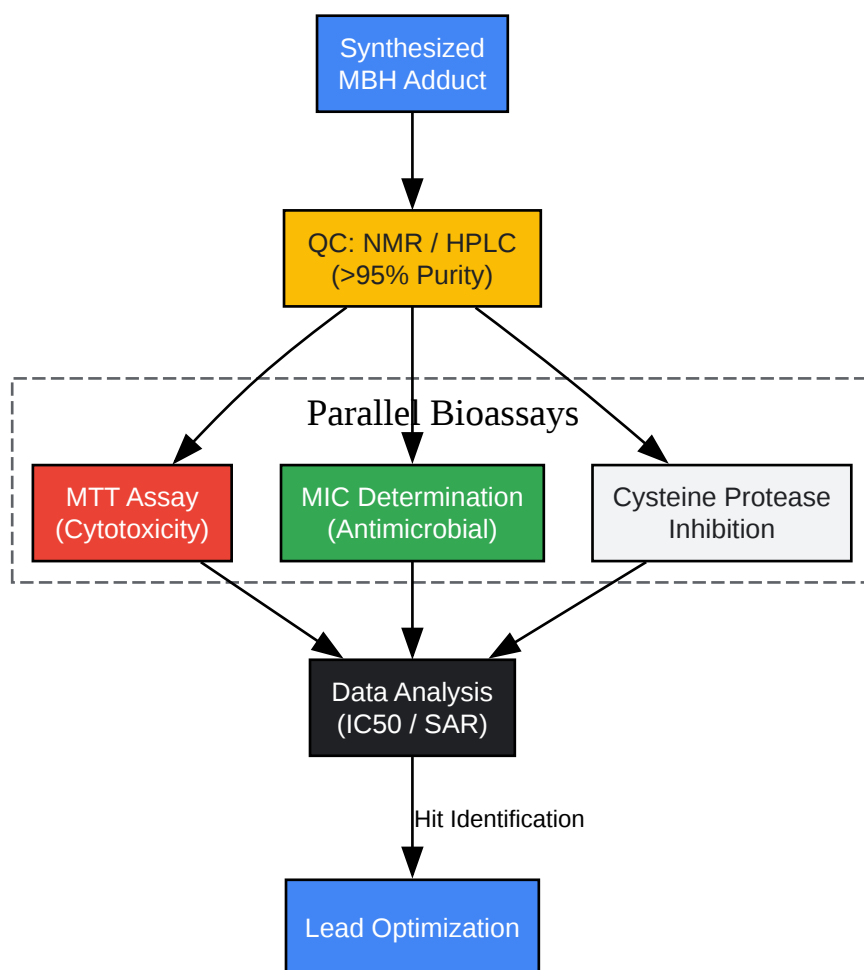
Photoprotection (Linear Cinnamates)

While often categorized as "cosmeceutical," the prevention of actinic keratosis and squamous cell carcinoma makes this a pharmaceutical application.

- Key Compound: 2-Ethylhexyl p-methoxycinnamate (OMC).
- Property: High molar extinction coefficient (ϵ) at 310 nm (UV-B).
 - > 24,000
- Stability: p-Anisaldehyde derivatives show superior photostability compared to unsubstituted cinnamates due to the electron-donating methoxy group resonance.

Part 4: Bioassay Workflow Visualization

Diagram 2: Biological Screening Workflow for Acrylate Derivatives



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Caption: Workflow for validating the biological activity of p-anisaldehyde derived acrylates.

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